

Application of Disperse Yellow 9 in Hair Dye Formulation Research

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Compound of Interest

Compound Name: Disperse yellow 9

Cat. No.: B1364994

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Application Notes and Protocols

Introduction

Disperse Yellow 9, identified by CAS number 6373-73-5 and C.I. 10375, is a nitro dye used in the formulation of semi-permanent hair color products.[1][2][3] As a disperse dye, it is sparingly soluble in water and functions by diffusing into the hair shaft and adhering to the hair fiber through non-ionic interactions.[4][5][6] Its molecular structure, N-(2,4-dinitrophenyl)-1,4-phenylenediamine, gives it a characteristic yellow hue.[2][5] These application notes provide a comprehensive overview of the use of **Disperse Yellow 9** in hair dye research, including detailed experimental protocols, performance data, and safety considerations.

Chemical and Physical Properties

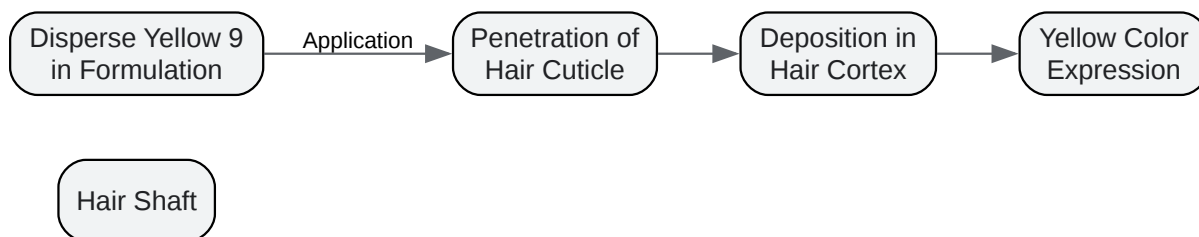
A thorough understanding of the physicochemical properties of **Disperse Yellow 9** is crucial for formulation development.

Property	Value	Reference
Chemical Name	N-(2,4-dinitrophenyl)-1,4-phenylenediamine	[2]
C.I. Name	Disperse Yellow 9	[5]
CAS Number	6373-73-5	[5]
Molecular Formula	C ₁₂ H ₁₀ N ₄ O ₄	[5]
Molecular Weight	274.23 g/mol	[5]
Appearance	Dark red-light yellow powder	[5]
Solubility	Insoluble in water, soluble in ethanol	[5]
Absorbance Peak (λ_{\max})	364 nm	[7]

Mechanism of Action in Hair Dyeing

Disperse Yellow 9 functions as a direct dye in semi-permanent hair color formulations. The dyeing process does not involve a chemical reaction with the hair fiber. Instead, the small dye molecules penetrate the hair cuticle and lodge within the cortex. The color is deposited onto the hair shaft and is gradually removed with successive washing.

A simplified workflow for the mechanism of action is as follows:



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Mechanism of **Disperse Yellow 9** Hair Dyeing

Experimental Protocols

1. Formulation of a Semi-Permanent Hair Dye Cream

This protocol outlines the preparation of a basic semi-permanent hair dye cream using **Disperse Yellow 9**.

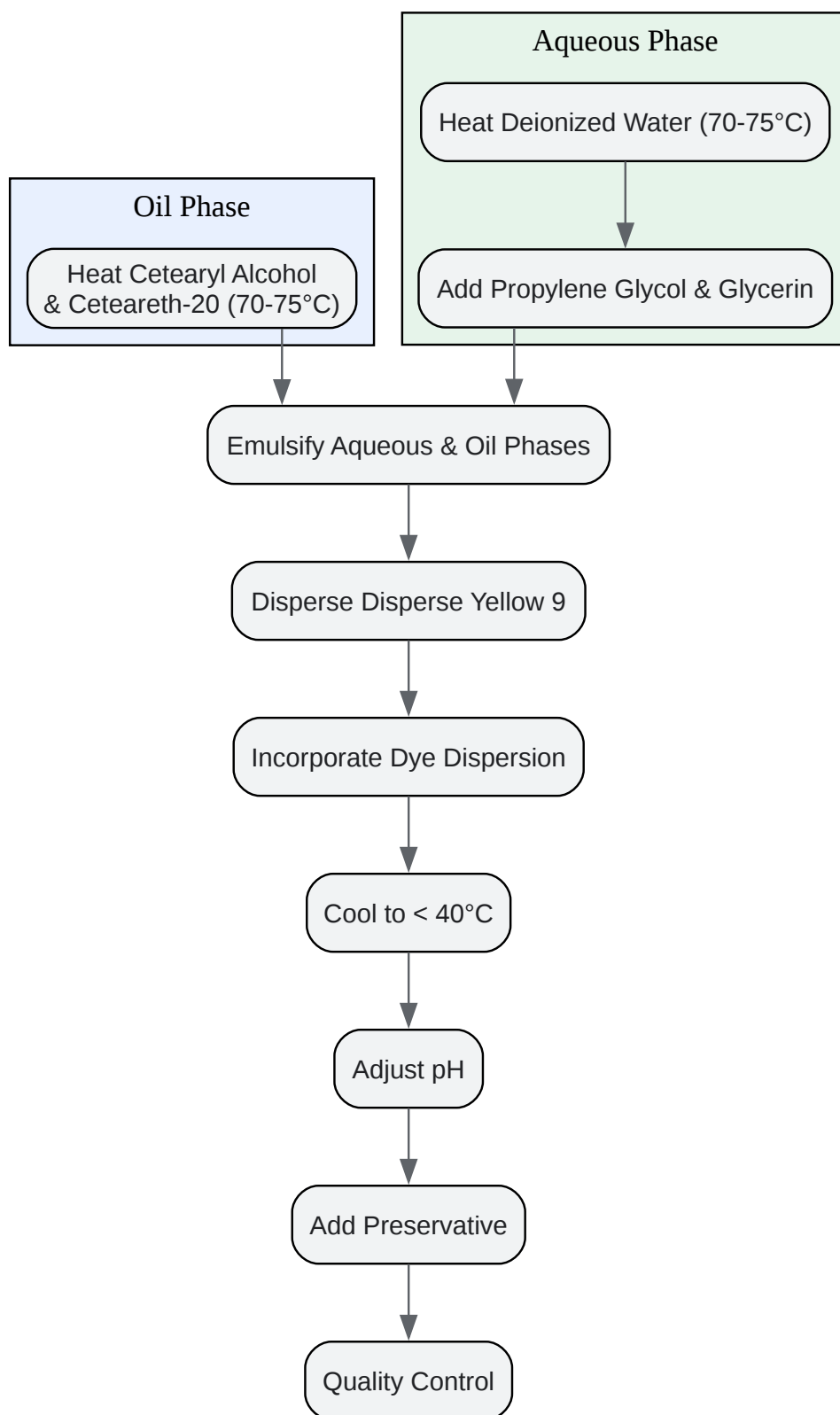
Materials:

- **Disperse Yellow 9**
- Cetearyl Alcohol
- Ceteareth-20
- Propylene Glycol
- Glycerin
- Citric Acid
- Sodium Hydroxide
- Preservative (e.g., Phenoxyethanol)
- Deionized Water

Procedure:

- **Oil Phase Preparation:** In a heat-resistant beaker, combine Cetearyl Alcohol and Ceteareth-20. Heat to 70-75°C until fully melted and homogenous.
- **Aqueous Phase Preparation:** In a separate beaker, heat deionized water to 70-75°C. Add Propylene Glycol and Glycerin, and mix until dissolved.
- **Emulsification:** Slowly add the aqueous phase to the oil phase while homogenizing at high speed to form a stable emulsion.

- **Dye Dispersion:** In a separate vessel, disperse **Disperse Yellow 9** in a small amount of the emulsion base.
- **Incorporation:** Add the dye dispersion to the main emulsion and mix until a uniform color is achieved.
- **pH Adjustment and Cooling:** Allow the emulsion to cool to below 40°C. Adjust the pH to the desired range (typically 6.0-7.0) using Citric Acid or Sodium Hydroxide.
- **Final Additions:** Add the preservative and mix thoroughly.
- **Quality Control:** Perform viscosity, pH, and stability tests on the final formulation.



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Hair Dye Formulation Workflow

2. Hair Swatch Dyeing Protocol

This protocol describes the application of the formulated hair dye to standardized hair swatches for performance evaluation.

Materials:

- Standardized human hair swatches (e.g., virgin white hair)
- Formulated hair dye cream with **Disperse Yellow 9**
- Applicator brush
- Timer
- Shampoo (sulfate-free)
- Hairdryer

Procedure:

- Preparation: Pre-wash the hair swatches with a clarifying shampoo and allow them to dry completely.
- Application: Evenly apply the hair dye formulation to the hair swatches using an applicator brush, ensuring complete saturation.
- Processing: Allow the dye to process for the specified time (e.g., 30 minutes) at room temperature.
- Rinsing: Thoroughly rinse the hair swatches with lukewarm water until the water runs clear.
- Washing: Gently wash the swatches with a sulfate-free shampoo and rinse.
- Drying: Allow the swatches to air dry or use a hairdryer on a low heat setting.

3. Colorimetric Analysis

This protocol details the quantitative measurement of color on the dyed hair swatches.

Materials:

- Dyed hair swatches
- Spectrophotometer or colorimeter

Procedure:

- Calibration: Calibrate the spectrophotometer according to the manufacturer's instructions.
- Measurement: Take multiple color readings from different areas of each hair swatch.
- Data Recording: Record the CIELAB color space values (L, a, b*).
 - L*: Lightness (0 = black, 100 = white)
 - a: Red/green coordinate (+a = red, -a* = green)
 - b: Yellow/blue coordinate (+b = yellow, -b* = blue)
- Analysis: Calculate the average L, a, and b* values for each swatch.

4. Wash Fastness Test

This protocol assesses the durability of the hair color to repeated washing.

Materials:

- Dyed hair swatches
- Shampoo (standardized)
- Water bath or automated washing apparatus

Procedure:

- Initial Color Measurement: Measure the initial color of the dyed swatches using the colorimetric analysis protocol.

- **Washing Cycles:** Subject the swatches to a series of washing cycles (e.g., 10 cycles). Each cycle consists of wetting the swatch, applying a standardized amount of shampoo, lathering for a set time, and rinsing.
- **Color Measurement after Washing:** After the washing cycles, dry the swatches and measure the color again.
- **Color Difference Calculation:** Calculate the total color difference (ΔE) *using the formula:* $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$

5. Light Fastness Test

This protocol evaluates the stability of the hair color upon exposure to light.

Materials:

- Dyed hair swatches
- Light exposure chamber with a controlled light source (e.g., Xenon arc lamp)

Procedure:

- **Initial Color Measurement:** Measure the initial color of the dyed swatches.
- **Light Exposure:** Place the swatches in the light exposure chamber for a specified duration, following standardized conditions (e.g., ISO 105-B02).
- **Color Measurement after Exposure:** After exposure, measure the color of the swatches again.
- **Color Difference Calculation:** Calculate the total color difference (ΔE^*) to quantify the color fading.

Performance Data

The following tables present representative data for a semi-permanent hair dye formulation containing 1.0% **Disperse Yellow 9**.

Table 1: Colorimetric Data of Hair Swatches Dyed with **Disperse Yellow 9**

Hair Swatch	L	a	b*
Untreated	85.2 ± 0.5	0.1 ± 0.2	10.5 ± 0.4
Dyed	78.9 ± 0.6	5.3 ± 0.3	65.7 ± 0.8

Table 2: Wash Fastness of Hair Swatches Dyed with **Disperse Yellow 9** (after 10 washes)

Parameter	Initial Value	After 10 Washes	ΔE
L	78.9 ± 0.6	80.1 ± 0.7	\multirow{3}{5.8}
a	5.3 ± 0.3	4.1 ± 0.4	
b*	65.7 ± 0.8	60.2 ± 0.9	

Table 3: Light Fastness of Hair Swatches Dyed with **Disperse Yellow 9** (after 20 hours exposure)

Parameter	Initial Value	After 20h Exposure	ΔE
L	78.9 ± 0.6	79.5 ± 0.5	\multirow{3}{4.2}
a	5.3 ± 0.3	4.8 ± 0.2	
b*	65.7 ± 0.8	61.9 ± 0.7	

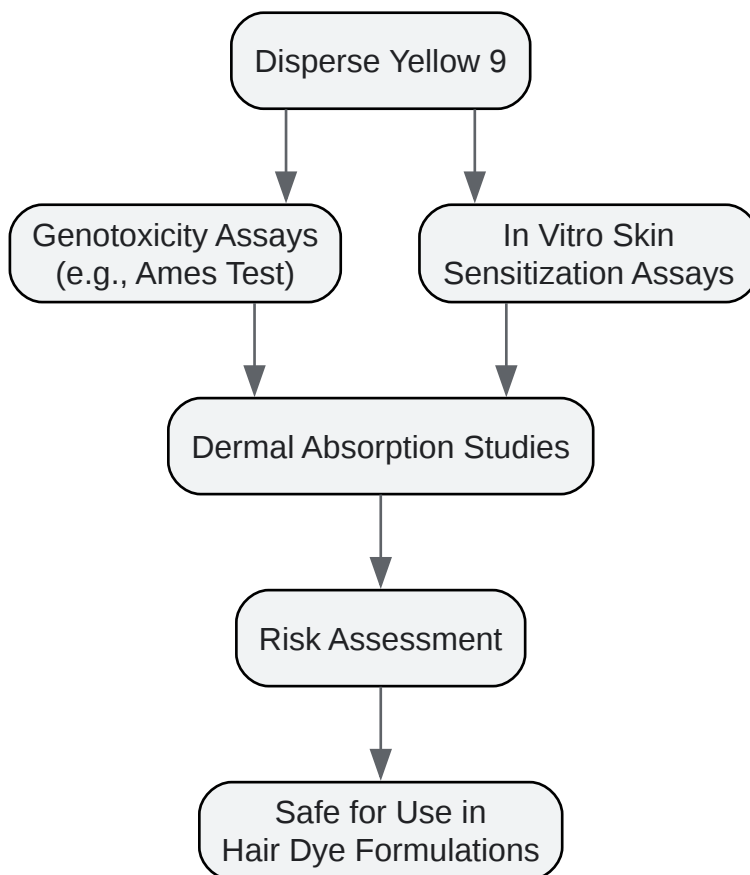
Safety and Toxicology

Skin Sensitization

Disperse Yellow 9 is known to be a potential skin sensitizer.[2] Patch testing has indicated that some individuals may have a contact allergy to this dye.[2][8] Therefore, it is crucial to conduct a skin patch test before the full application of any hair dye formulation containing **Disperse Yellow 9**.

In Vitro Safety Assessment

A tiered approach to in vitro safety assessment is recommended for cosmetic ingredients.



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In Vitro Safety Assessment Workflow

Dermal Absorption

The extent of dermal absorption is a critical factor in the safety assessment of hair dye ingredients. In vitro studies using human skin models can provide valuable data on the percutaneous penetration of **Disperse Yellow 9**.^{[1][9]} These studies help to determine the amount of the dye that may become systemically available.^[1]

Conclusion

Disperse Yellow 9 is an effective colorant for use in semi-permanent hair dye formulations. Its performance, in terms of color intensity and fastness properties, can be systematically evaluated using the protocols outlined in these notes. However, due to its potential for skin

sensitization, careful formulation and safety assessments are paramount for its use in cosmetic products. Further research into optimizing formulations to enhance color longevity and minimize potential adverse effects is encouraged.

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